

2-Acetylfuran (CAS: 1192-62-7): A Comprehensive Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Acetylfuran

Cat. No.: B1664036

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For Researchers, Scientists, and Drug Development Professionals

Introduction: **2-Acetylfuran**, identified by the CAS number 1192-62-7, is a heterocyclic aromatic ketone that serves as a versatile intermediate in the synthesis of fine chemicals and pharmaceuticals. Its characteristic physical properties are fundamental to its application in various synthetic pathways, including in the production of the cephalosporin antibiotic, Cefuroxime.[1][2][3] This technical guide provides an in-depth overview of the core physical properties of **2-Acetylfuran**, detailed experimental protocols for their determination, and a visualization of its key synthetic pathways.

Core Physical and Chemical Properties

The physical and chemical properties of **2-Acetylfuran** are critical for its handling, application in chemical synthesis, and for quality control. A summary of these properties is presented in the tables below.

General and Physical Properties

Property	Value	Source(s)
Molecular Formula	C ₆ H ₆ O ₂	PubChem
Molecular Weight	110.11 g/mol	PubChem, BOC Sciences
Appearance	Yellow to brown liquid; Low melting solid	PubChem, Wikipedia
Odor	Sweet, almond, balsamic, caramellic, coffee-like	Human Metabolome Database, Wikipedia
Melting Point	29 - 33 °C	PubChem, Wikipedia, Fisher Scientific
Boiling Point	168 - 169 °C (at 760 mmHg); 67 °C (at 10 mmHg)	Wikipedia, Fisher Scientific
Density	1.0975 - 1.107 g/mL at 20-25 °C	Wikipedia, PubChem
Solubility	Very slightly soluble in water; Soluble in alcohol, ether, propylene glycol, and vegetable oils.	PubChem, ChemicalBook

Chromatographic and Spectroscopic Data

Property	Value	Source(s)
LogP	0.52	PubChem
Refractive Index	1.505 - 1.510 at 20 °C	PubChem, BOC Sciences
¹ H NMR (CDCl ₃ , 90 MHz)	δ (ppm): 7.6 (m, 1H), 7.2 (m, 1H), 6.5 (m, 1H), 2.5 (s, 3H)	PubChem
¹³ C NMR (CDCl ₃ , 25.16 MHz)	δ (ppm): 186.6, 152.9, 146.6, 117.4, 112.4, 26.0	PubChem
Mass Spectrum (EI)	Major peaks at m/z: 95, 110, 39, 43	PubChem

Experimental Protocols

The accurate determination of the physical properties of **2-Acetylfuran** is essential for its application in research and drug development. The following are detailed methodologies for key experiments.

Determination of Melting Point

The melting point of a solid is the temperature at which it changes state from solid to liquid. For a pure crystalline solid, this transition occurs over a narrow temperature range.

Methodology: Capillary Method

- **Sample Preparation:** A small amount of finely powdered, dry **2-Acetylfuran** is packed into a thin-walled capillary tube, sealed at one end, to a height of 2-3 mm.
- **Apparatus:** A calibrated melting point apparatus with a heating block or an oil bath is used. The capillary tube is placed in the apparatus adjacent to a thermometer or a temperature probe.
- **Heating:** The sample is heated at a steady and slow rate, typically 1-2 °C per minute, as the temperature approaches the expected melting point.
- **Observation:** The temperature at which the first drop of liquid appears (T_1) and the temperature at which the entire sample becomes a clear liquid (T_2) are recorded.
- **Reporting:** The melting point is reported as the range $T_1 - T_2$.

Determination of Boiling Point

The boiling point is the temperature at which the vapor pressure of a liquid equals the pressure surrounding the liquid and the liquid changes into a vapor.

Methodology: Distillation Method

- **Apparatus Setup:** A small-scale distillation apparatus is assembled, consisting of a distillation flask, a condenser, a receiving flask, and a calibrated thermometer. The thermometer bulb

should be positioned just below the side arm of the distillation flask to accurately measure the temperature of the vapor.

- Procedure: A sample of **2-Acetylfuran** is placed in the distillation flask along with boiling chips to ensure smooth boiling. The liquid is heated gently.
- Observation: As the liquid boils, the vapor rises and enters the condenser. The temperature is recorded when it becomes constant. This constant temperature is the boiling point of the liquid at the given atmospheric pressure.
- Pressure Correction: If the atmospheric pressure is not 760 mmHg, a pressure correction is applied to determine the normal boiling point.

Determination of Density

Density is the mass of a substance per unit volume.

Methodology: Pycnometer Method

- Measurement of Mass: A clean, dry pycnometer (a small glass flask of a known volume) is weighed empty (m_1).
- Filling: The pycnometer is filled with **2-Acetylfuran**, ensuring no air bubbles are trapped, and weighed again (m_2).
- Volume Determination: The pycnometer is then emptied, cleaned, and filled with a reference liquid of known density (e.g., deionized water) at a specific temperature and weighed (m_3). The volume of the pycnometer (V) can be calculated from the mass of the water and its known density.
- Calculation: The density (ρ) of **2-Acetylfuran** is calculated using the formula: $\rho = (m_2 - m_1) / V$.

Determination of Solubility

Solubility is the property of a solid, liquid, or gaseous chemical substance called solute to dissolve in a solid, liquid, or gaseous solvent.

Methodology: Shake-Flask Method

- **Preparation of Saturated Solution:** An excess amount of **2-Acetylfuran** is added to a known volume of the solvent in a sealed flask.
- **Equilibration:** The flask is agitated at a constant temperature for an extended period (e.g., 24-48 hours) to ensure that equilibrium is reached.
- **Phase Separation:** The undissolved solid is separated from the solution by centrifugation and/or filtration.
- **Quantification:** The concentration of **2-Acetylfuran** in the clear, saturated solution is determined using a suitable analytical technique, such as High-Performance Liquid Chromatography (HPLC) or UV-Vis spectroscopy, against a calibration curve of known concentrations.

Determination of Refractive Index

The refractive index of a substance is a dimensionless number that describes how fast light travels through that material.

Methodology: Abbe Refractometer

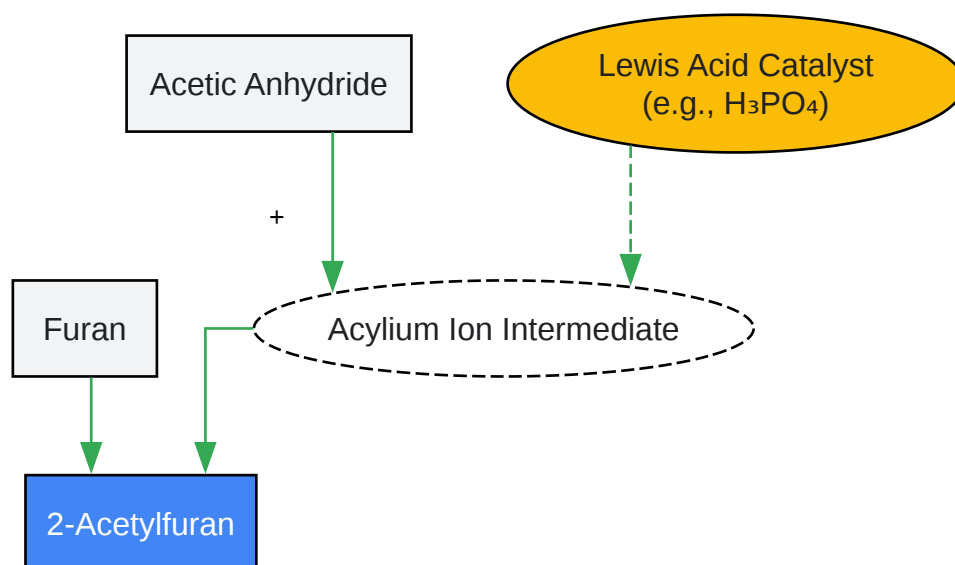
- **Calibration:** The refractometer is calibrated using a standard liquid with a known refractive index.
- **Sample Application:** A few drops of **2-Acetylfuran** are placed on the clean, dry prism of the refractometer.
- **Measurement:** The prisms are closed, and the light source is adjusted. The user looks through the eyepiece and adjusts the controls until the boundary line between the light and dark fields is sharp and centered on the crosshairs.
- **Reading:** The refractive index is read directly from the instrument's scale.
- **Temperature Correction:** The temperature of the measurement is recorded, and if it is not the standard temperature (usually 20 °C), a correction is applied.

Synthetic Pathways and Logical Relationships

2-Acetylfuran is a key building block in several important synthetic routes. The following diagrams, generated using Graphviz, illustrate these pathways.

Synthesis of 2-Acetylfuran via Friedel-Crafts Acylation

A common industrial method for the synthesis of **2-Acetylfuran** is the Friedel-Crafts acylation of furan with acetic anhydride.^[1]

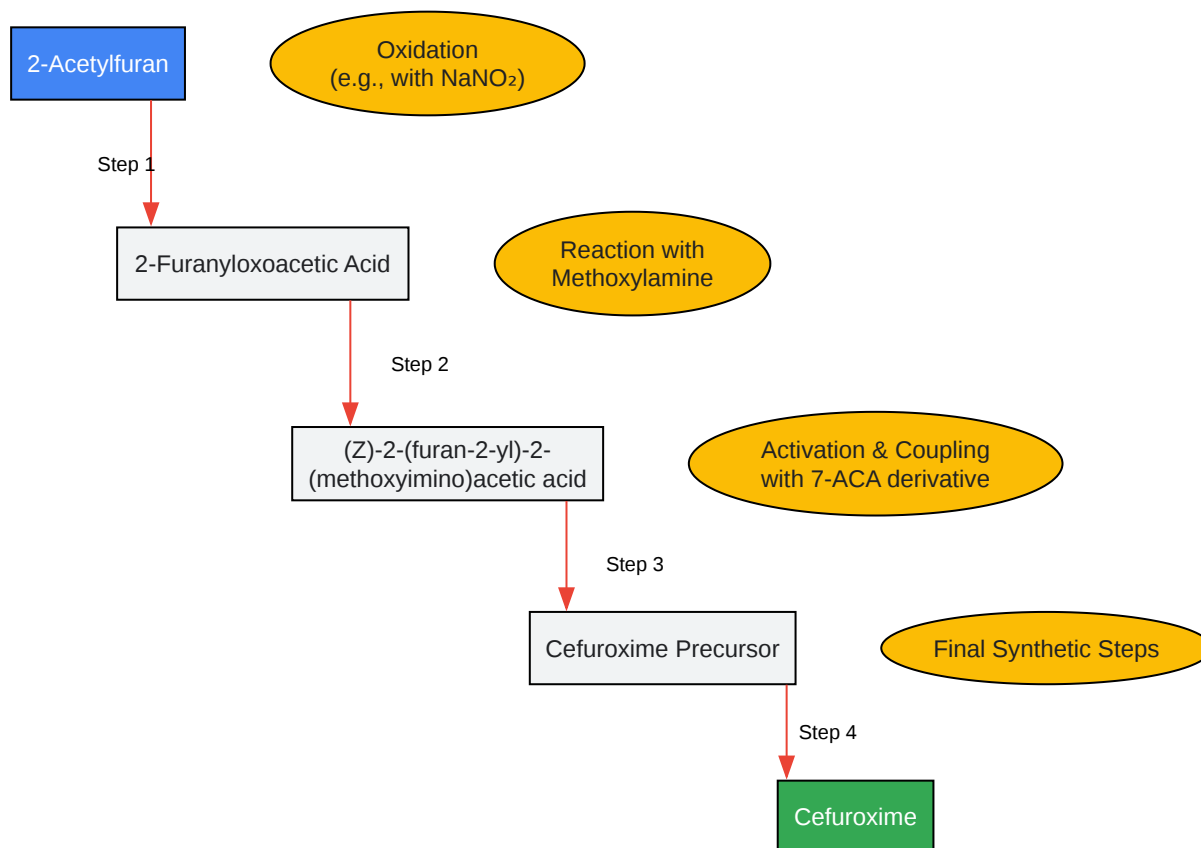


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Caption: Friedel-Crafts acylation of furan to produce **2-Acetylfuran**.

Role of 2-Acetylfuran in the Synthesis of Cefuroxime

2-Acetylfuran is a precursor in the multi-step synthesis of the antibiotic Cefuroxime.^{[2][3]}



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- To cite this document: BenchChem. [2-Acetylfuran (CAS: 1192-62-7): A Comprehensive Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1664036#2-acetylfuran-cas-number-1192-62-7-physical-properties]

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